Application Note: Strategic Functionalization of 2,3-Diphenylcycloprop-2-ene-1-carboxylic Acid

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Compound of Interest

Compound Name:	*2,3-Diphenylcycloprop-2-ene-1-carboxylic acid*
CAS No.:	*17825-58-0*
Cat. No.:	*B1267490*

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Executive Summary & Chemical Profile[1][2]

2,3-Diphenylcycloprop-2-ene-1-carboxylic acid (DPCP-COOH) represents a unique class of "stable" cyclopropenes. Unlike their unsubstituted counterparts, which are prone to rapid polymerization and explosive decomposition, the 2,3-diphenyl substitution provides significant kinetic stabilization via steric shielding.

This stability opens a rare window for controlled nucleophilic functionalization. This guide details the reactivity landscape of DPCP-COOH, distinguishing between Ring-Retentive reactions (where the strained cycle is preserved) and Ring-Opening/Expansion pathways.

Chemical Profile

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Property	Specification
CAS Number	17825-58-0
Formula	$C_{16}H_{12}O_2$
MW	236.27 g/mol
Stability	Stable solid at RT; avoiding prolonged exposure to Lewis acids.
Reactivity	High ring strain (~54 kcal/mol); Electrophilic double bond; Acidic carboxyl group.

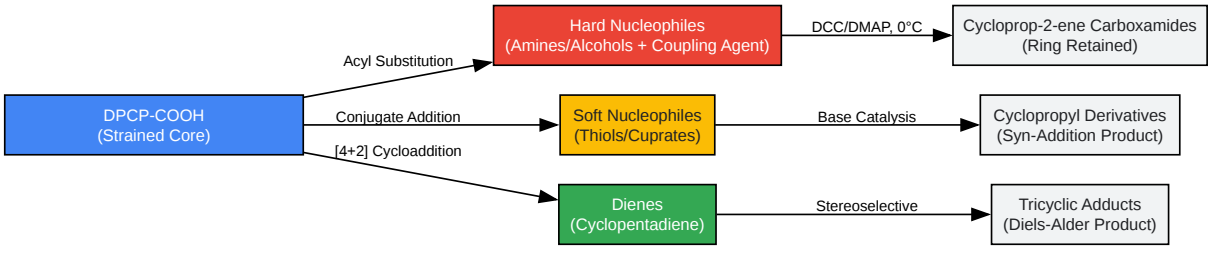
Reaction Landscape & Mechanistic Logic[3]

The reactivity of DPCP-COOH with nucleophiles is governed by three competing electrophilic sites:

- The Carbonyl Carbon: Susceptible to hard nucleophiles (acyl substitution).
- The C1-C2/C3 Double Bond: Susceptible to soft nucleophiles (Michael-type addition) and dienes (cycloaddition).
- The Ring System: Prone to relief of ring strain via thermal or acid-catalyzed rearrangement.

Pathway Visualization

The following diagram illustrates the divergent pathways based on nucleophile selection and conditions.



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Figure 1: Divergent reactivity of DPCP-COOH. The choice of nucleophile and catalyst dictates whether the strained ring is preserved or saturated.

Detailed Protocols

Protocol A: Ring-Retentive Amide Coupling

Objective: Functionalize the carboxyl group without opening the cyclopropene ring. Challenge: The high ring strain makes the system sensitive to strong acids or high heat, which can trigger rearrangement to furan derivatives. Solution: Use of mild coupling agents (DCC or EDC) at low temperatures.

Materials

- DPCP-COOH (1.0 equiv)
- Primary Amine (1.1 equiv)
- DCC (N,N'-Dicyclohexylcarbodiimide) (1.1 equiv)
- DMAP (4-Dimethylaminopyridine) (0.1 equiv)
- Solvent: Anhydrous Dichloromethane (DCM)

Step-by-Step Procedure

- Preparation: Dissolve DPCP-COOH (100 mg, 0.42 mmol) in anhydrous DCM (5 mL) in a flame-dried round-bottom flask under Nitrogen.
- Activation: Cool the solution to 0°C using an ice bath. Add DMAP (5 mg) followed by the dropwise addition of the amine (0.46 mmol).
- Coupling: Add DCC (95 mg, 0.46 mmol) dissolved in minimal DCM dropwise over 5 minutes.
- Reaction: Stir at 0°C for 1 hour, then allow to warm to room temperature and stir for 4-12 hours. Monitor by TLC (the acid spot will disappear).

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- Workup: Filter off the precipitated dicyclohexylurea (DCU) byproduct. Wash the filtrate with 1N HCl (cold, rapid wash to avoid ring opening), saturated $NaHCO_3$, and brine.
- Purification: Dry over Na_2SO_4 and concentrate. Purify via flash chromatography on silica gel (typically Hexanes/EtOAc).

Critical Checkpoint: Verify the integrity of the cyclopropene ring by ^1H NMR. The cyclopropene ring proton (if C3 is substituted) or the lack of vinylic protons associated with ring-opened acrylic derivatives is diagnostic. For DPCP derivatives, the characteristic UV absorption of the diphenylcyclopropene chromophore is preserved.

Protocol B: Nucleophilic Addition to the Double Bond (Michael-Type)

Objective: Saturation of the double bond using soft nucleophiles (e.g., thiols, amines) to create highly substituted cyclopropanes. Mechanism: The carboxyl group activates the double bond towards nucleophilic attack. The addition is typically syn-selective, directed by the steric bulk of the phenyl groups.

Materials

- DPCP-COOH Methyl Ester (prepared via diazomethane or Protocol A with MeOH)
- Thiophenol or Benzylamine (Nucleophile)
- Base Catalyst: Triethylamine (TEA) or catalytic NaOMe
- Solvent: THF or Methanol

Step-by-Step Procedure

- Dissolution: Dissolve the DPCP-ester (0.5 mmol) in THF (3 mL).
- Addition: Add the nucleophile (0.6 mmol).
- Catalysis: Add TEA (0.1 equiv).

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- Reaction: Stir at room temperature. The reaction is often slow due to the steric hindrance of the phenyl groups. Heating to 40°C may be required but monitor for thermal rearrangement.
- Observation: The disappearance of the UV absorbance characteristic of the conjugated cyclopropene system indicates reaction progress.

Protocol C: The "Fox" Cycloaddition (Bioorthogonal Utility)

Context: While technically a cycloaddition, the diene acts as the nucleophile (HOMO) reacting with the cyclopropene (LUMO). This is the most significant application of DPCP-COOH derivatives, as pioneered by the Fox group [1, 2]. The 2,3-diphenyl group renders the cyclopropene stable enough for storage but reactive enough for rapid ligation.

Materials

- DPCP-COOH derivative (Amide or Ester)
- Tetrazine or Cyclopentadiene derivative (Diene)
- Solvent: 1:1 Water/Methanol (for bio-conjugation) or DCM (synthetic).

Procedure (Synthetic Scale)

- Mix: Combine DPCP-derivative (1 equiv) and Cyclopentadiene (5 equiv, freshly cracked) in DCM.
- Conditions: Stir at room temperature. The reaction is stereoselective, favoring the endo adduct due to secondary orbital interactions.
- Kinetics: DPCP derivatives react slower than unsubstituted cyclopropenes due to sterics, but they offer superior specificity in complex biological milieus.

Troubleshooting & Safety

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Issue	Probable Cause	Corrective Action
Product is an oil/tar	Thermal ring opening (polymerization).	Keep reaction temp < 40°C. Avoid concentrated strong acids.
Low Yield (Amide)	Formation of N-acyl urea (DCC side reaction).	Ensure low temp (0°C) during addition. Switch to EDC/HOBt.
Loss of UV Signal	Ring saturation or rearrangement.	If unintentional, check for presence of nucleophilic impurities or light sensitivity.

Safety Note: While DPCP-COOH is stable, cyclopropenes are high-energy compounds. Perform all initial scale-ups behind a blast shield. Avoid contact with transition metals (Ag, Cu) unless intended for catalysis, as they can trigger rapid decomposition.

References

- Synthesis of Stable Derivatives of Cycloprop-2-ene Carboxylic Acid. Yan, N., Liu, X., Pallerla, M. K., & Fox, J. M. (2008).[1] The Journal of Organic Chemistry, 73(11), 4283–4286.[1] [Link]
- Cycloprop-2-ene-1-carboxylates: Potential chemical biology tools in the early growth stage of Arabidopsis thaliana. Asami, T., et al. (2023).[2] Pesticide Science Society of Japan. [Link][2]
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Sources

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- 2. Cycloprop-2-ene-1-carboxylates: Potential chemical biology tools in the early growth stage of Arabidopsis thaliana - PMC [pmc.ncbi.nlm.nih.gov]
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